

ethylene thermodynamic properties and data

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Compound Focus: Ethene;ethenyl acetate

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Thermodynamic Property Data for Ethylene

The tables below summarize key thermodynamic properties of ethylene (C₂H₄), compiled from the NIST Standard Reference Data Program and other engineering resources [1] [2] [3].

Table 1: Fundamental Thermodynamic Properties of Ethylene

Property	Value	Units	Source
Molecular Weight	28.054	g/mol	[2] [3]
Melting Point	103.8 - 104.15	K	[1] [2]
Boiling Point (at 1 atm)	169.35 - 169.40	K	[1] [3]
Critical Temperature	282.35 - 282.5	K	[1] [3]
Critical Pressure	5.04 - 5.06	MPa	[1] [2] [3]
Critical Density	214 - 214.2	kg/m ³	[2] [3]
Critical Volume	0.131	L/mol	[1]
Gas Constant (Individual)	296.4	J/(kg·K)	[2]

Property	Value	Units	Source
Triple Point Temperature	104.0 ± 0.1	K	[1] [4]
Triple Point Pressure	0.000122	MPa	[2]

Table 2: Phase Change and Energy Properties

Property	Value	Units	Conditions	Source
Enthalpy of Vaporization ($\Delta_{\text{vap}}H$)	13.544	kJ/mol	At boiling point (169.40 K)	[1]
Enthalpy of Fusion ($\Delta_{\text{fus}}H$)	3.351	kJ/mol	At melting point	[1]
Enthalpy of Sublimation ($\Delta_{\text{sub}}H$)	18.4	kJ/mol	At 91.5 K	[1]
Entropy of Vaporization ($\Delta_{\text{vap}}S$)	79.95	J/(mol·K)	At boiling point	[1]
Heat Capacity, C_p (gas)	42.9	J/(mol·K)	At 25°C	[2]
Heat Capacity, C_p (liquid)	67.4	J/(mol·K)	At boiling point	[2]
Thermal Conductivity	0.020	W/(m·°C)	Not specified	[2]

Table 3: Saturation Vapor Pressure According to Antoine Equation The Antoine Equation provides a model for calculating vapor pressure: $\log_{10}(P) = A - [B / (T + C)]$, where P is pressure in bar and T is temperature in Kelvin [1].

Temperature Range (K)	A	B	C
149.37 to 188.57	3.87261	584.146	-18.307

Experimental Methods and Data Compilation

The thermodynamic data for ethylene is established through precise experimental methods.

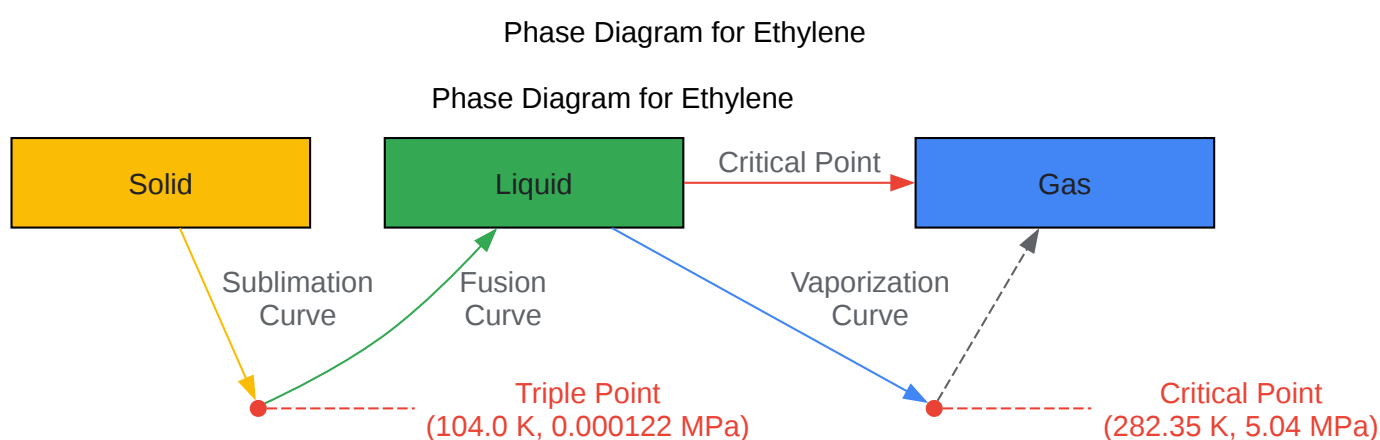
Measurement Protocols

- **Phase Change Data:** Properties like boiling point, melting point, and critical point are determined using highly controlled **PVT (Pressure-Volume-Temperature)** experiments. These methods involve measuring the properties of ethylene under various temperatures and pressures to accurately locate phase boundaries [1].
- **Enthalpy of Vaporization:** This is commonly measured using **calorimetry**. The classic experiment involves measuring the heat input required to vaporize a known quantity of liquid ethylene at a constant temperature and pressure, typically at its boiling point [1].

Data Compilation and Reliability The provided data, especially from the NIST WebBook, is a compilation from numerous primary research studies conducted over decades. Values are often presented as averages from multiple experiments (e.g., boiling point as an "Average of 9 values") to ensure accuracy and reliability [1]. The methodologies are considered foundational and robust, forming the basis for international standard reference data.

Phase Behavior Diagram

The following diagram illustrates the relationship between pressure and temperature for ethylene, highlighting its key thermodynamic states.



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This diagram shows the phases of ethylene coexist in equilibrium at the triple point. The vaporization curve ends at the critical point, beyond which the distinct liquid and gas phases do not exist [1] [2].

Applications and Practical Considerations

- **Industrial Use:** Ethylene is a primary feedstock for producing polymers (like polyethylene), ethylene oxide, and ethanol [3]. Its high purity is critical in these processes.
- **Safety Handling:** Ethylene is a **highly flammable and explosive** gas. It is not toxic but is a simple asphyxiant. Containers may rupture violently under fire or heat conditions [2].

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References

1. Ethylene - the NIST WebBook [webbook.nist.gov]
2. Ethylene - Thermophysical Properties - Dupulation [duplacao.com.br]
3. ETHYLENE [thermopedia.com]
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